

Quantification of N-Nitroso Lidocaine in Topical Formulations: Application Notes and Protocols

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Compound of Interest

Compound Name: *N-Nitroso Lidocaine*

Cat. No.: *B16337365*

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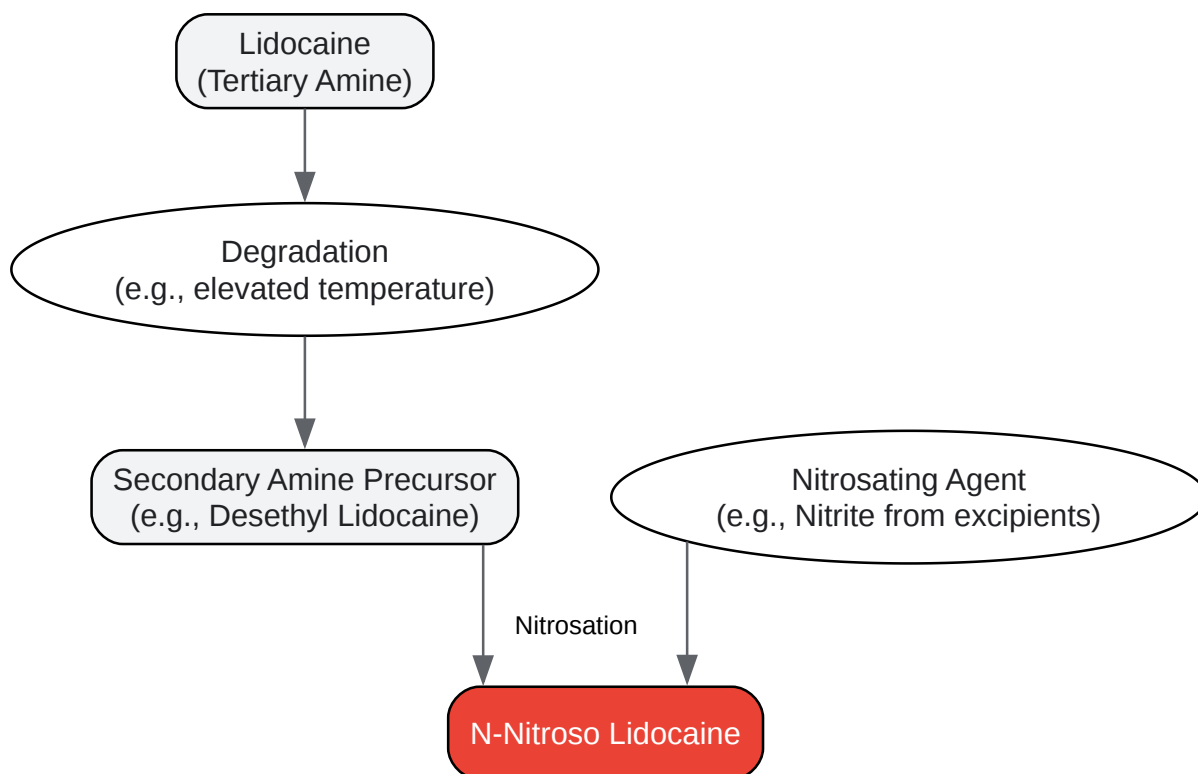
Introduction

The presence of nitrosamine impurities in pharmaceutical products is a significant safety concern due to their potential carcinogenic properties. **N-Nitroso Lidocaine**, a potential impurity in topical formulations containing Lidocaine, can form from the reaction of secondary amines (present as impurities or degradation products of Lidocaine) with nitrosating agents, such as nitrites, which may be present in excipients.[1][2] Regulatory bodies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established stringent guidelines for the control of nitrosamine impurities in drug products.[3][4][5] This document provides detailed application notes and protocols for the quantification of **N-Nitroso Lidocaine** in topical formulations.

Formation Pathway of N-Nitroso Lidocaine

Lidocaine, a tertiary amine, can degrade under certain conditions, such as elevated temperatures, to form secondary amine precursors.[1][2] These precursors, in the presence of a nitrosating agent like nitrite (often found in trace amounts in excipients), can lead to the

formation of N-nitrosamines. The formation is influenced by factors such as time, temperature, and pH.[2]



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Figure 1: Formation pathway of **N-Nitroso Lidocaine**.

Analytical Methodologies

The primary analytical techniques for the sensitive and selective quantification of **N-Nitroso Lidocaine** are Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Mass Spectrometry (LC-MS).[1] LC-MS/MS, in particular, offers high sensitivity and is suitable for the analysis of a wide range of nitrosamines, including those that are non-volatile.[6][7][8]

Quantitative Data Summary

The following tables summarize key quantitative data related to the analysis of nitrosamines in pharmaceutical products.

Table 1: Regulatory Limits for Nitrosamine Impurities

Regulatory Agency	Nitrosamine	Acceptable Intake (AI) Limit
FDA	N-nitrosodimethylamine (NDMA)	96 ng/day[3]
EMA	Nitrosamine impurities in sartan medicines	26.5 ng/day[3]
CPCA (for N-nitroso-desethyl lidocaine)	N-nitroso-desethyl lidocaine	100 ng/day[2]

Table 2: Analytical Method Performance for Nitrosamine Analysis

Analytical Method	Analyte	LOD (ppb)	LOQ (ppb)
GC-MS	N-nitrosodiethylamine (NDEA) in Lidocaine Ointment	5.3[9]	17.7[9]
HPLC-MS	N-nitroso-desethyl lidocaine in Lidocaine Injection	16.7[9]	55.6[9]
UHPLC-MS/MS (for beta blockers)	Various Nitrosamines	0.02 - 1.2[6]	2 - 20[6]

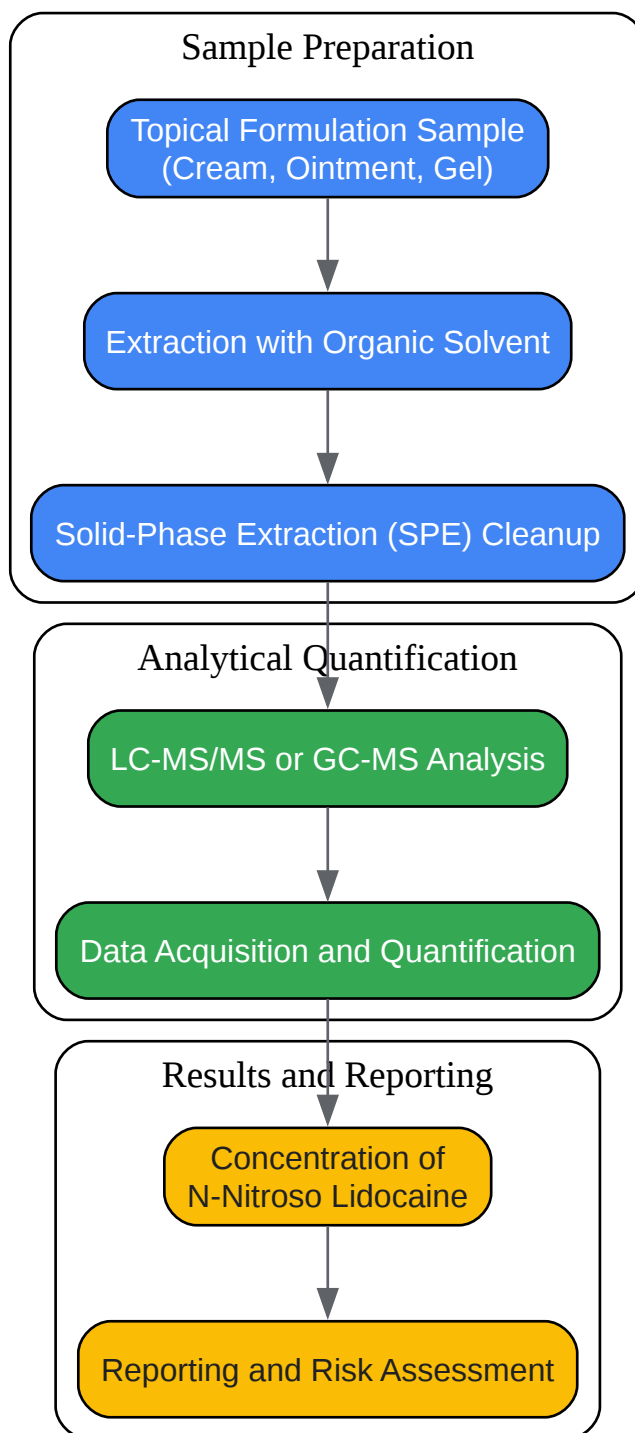
Table 3: Reported Levels of Nitrosamines in Stressed Lidocaine Formulations

Formulation	Stress Condition	Nitrosamine	Concentration Found (ppb)
Ointment	70°C for 3 hours	NDEA	Varies with nitrite spiking[1][10]
Injection	125°C for 15 minutes	N-nitroso-desethyl lidocaine	Varies with nitrite spiking[1][10]

Experimental Protocols

The following are detailed protocols for the quantification of **N-Nitroso Lidocaine** in topical formulations.

Experimental Workflow



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References

- 1. Nitrosamine formation in lidocaine active pharmaceutical ingredients and drug products - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pharmaexcipients.com [pharmaexcipients.com]
- 3. artixio.com [artixio.com]
- 4. medinstitute.com [medinstitute.com]
- 5. CDER Nitrosamine Impurity Acceptable Intake Limits | FDA [fda.gov]
- 6. Ultra-high-speed liquid chromatography combined with mass spectrometry detection analytical methods for the determination of nitrosamine drug substance-related impurities - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. A comprehensive LC-UHPLC-MS/MS method for the monitoring of N-nitrosamines in lipophilic drugs: A case study with rifampicin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. agilent.com [agilent.com]
- 9. Nitrosamine Formation with Lidocaine in Ointments and Injections - New Scientific Knowledge & Development - Nitrosamines Exchange [nitrosamines.usp.org]
- 10. repozitorium.omikk.bme.hu [repozitorium.omikk.bme.hu]
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